

Application Notes and Protocols for In Vivo Animal Studies with GR231118

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Compound of Interest

Compound Name: GR231118

Cat. No.: B549500

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for conducting in vivo animal studies using **GR231118**, a potent and selective neuropeptide Y (NPY) receptor ligand.

Introduction

GR231118, also known as 1229U91, is a peptide analogue of the C-terminus of neuropeptide Y.[1] It is a versatile pharmacological tool for investigating the NPY system due to its dual activity as a potent and competitive antagonist of the NPY Y1 receptor and an agonist of the NPY Y4 receptor.[1][2] **GR231118** also exhibits high affinity for the mouse NPY Y6 receptor.[1] Its high affinity for Y1 and Y4 receptors makes it a valuable tool for dissecting the physiological roles of these specific NPY receptor subtypes in various biological processes.[3][4]

Mechanism of Action

Neuropeptide Y receptors (Y1, Y2, Y4, Y5, and Y6) are a class of G-protein coupled receptors (GPCRs).[2] Upon activation, they primarily couple to Gai/o proteins, leading to the inhibition of adenylyl cyclase, which in turn decreases intracellular cyclic AMP (cAMP) levels.[2] Downstream signaling can also involve the modulation of calcium and potassium channels.[2]

GR231118 exerts its effects by:

- Antagonizing the Y1 receptor: By blocking the binding of endogenous NPY to the Y1 receptor, **GR231118** can inhibit NPY-mediated signaling pathways.
- Activating the Y4 receptor: As an agonist, **GR231118** mimics the action of NPY at the Y4 receptor, initiating its downstream signaling cascade.

Applications in In Vivo Research

Given the widespread distribution and diverse functions of NPY receptors, **GR231118** can be employed in a variety of in vivo animal studies, including but not limited to:

- Metabolic and Feeding Behavior Research: Investigating the role of NPY Y1 and Y4 receptors in the regulation of food intake, energy expenditure, and obesity.
- Neuroscience and Behavioral Research: Elucidating the involvement of NPY pathways in anxiety, depression, and memory formation.
- Cardiovascular Research: Studying the effects of NPY receptor modulation on blood pressure and heart rate.
- Cancer Research: Exploring the potential of targeting NPY receptors in tumor growth and angiogenesis.

Quantitative Data Summary

The following table provides a template for summarizing quantitative data from an in vivo study investigating the effect of **GR231118** on food intake in a rodent model.

Treatment Group	Dose (mg/kg)	Route of Administration	Number of Animals (n)	Food Intake (g) at 2h (Mean \pm SEM)	Food Intake (g) at 4h (Mean \pm SEM)	Body Weight Change (%) at 24h (Mean \pm SEM)
Vehicle Control	0	i.p.	10	5.2 \pm 0.4	8.1 \pm 0.6	+1.5 \pm 0.3
GR231118	1	i.p.	10	3.8 \pm 0.3	6.5 \pm 0.5	+0.8 \pm 0.2
GR231118	5	i.p.	10	2.1 \pm 0.2	4.2 \pm 0.4	-0.5 \pm 0.1
GR231118	10	i.p.	10	1.5 \pm 0.1	3.1 \pm 0.3	-1.2 \pm 0.2

Experimental Protocols

General Guidelines for Animal Studies

All animal experiments should be conducted in accordance with institutional and national guidelines for the care and use of laboratory animals. The ARRIVE guidelines should be followed for reporting in vivo experiments.^{[5][6][7]}

Protocol 1: Evaluation of GR231118 on Food Intake in Mice

1. Objective: To assess the effect of **GR231118** on food intake in a mouse model of diet-induced obesity.

2. Materials:

- **GR231118**
- Vehicle (e.g., sterile saline or PBS)
- Male C57BL/6J mice (8-10 weeks old)
- Standard laboratory chow and high-fat diet

- Metabolic cages for individual housing and food intake monitoring
- Animal balance
- Syringes and needles for administration

3. Animal Model:

- Induce obesity by feeding mice a high-fat diet for 8-12 weeks.
- House animals individually in a temperature- and light-controlled environment with a 12-hour light/dark cycle.
- Allow ad libitum access to food and water unless otherwise specified.

4. Drug Preparation:

- Prepare a stock solution of **GR231118** in a suitable solvent.
- On the day of the experiment, dilute the stock solution with the vehicle to the desired final concentrations.

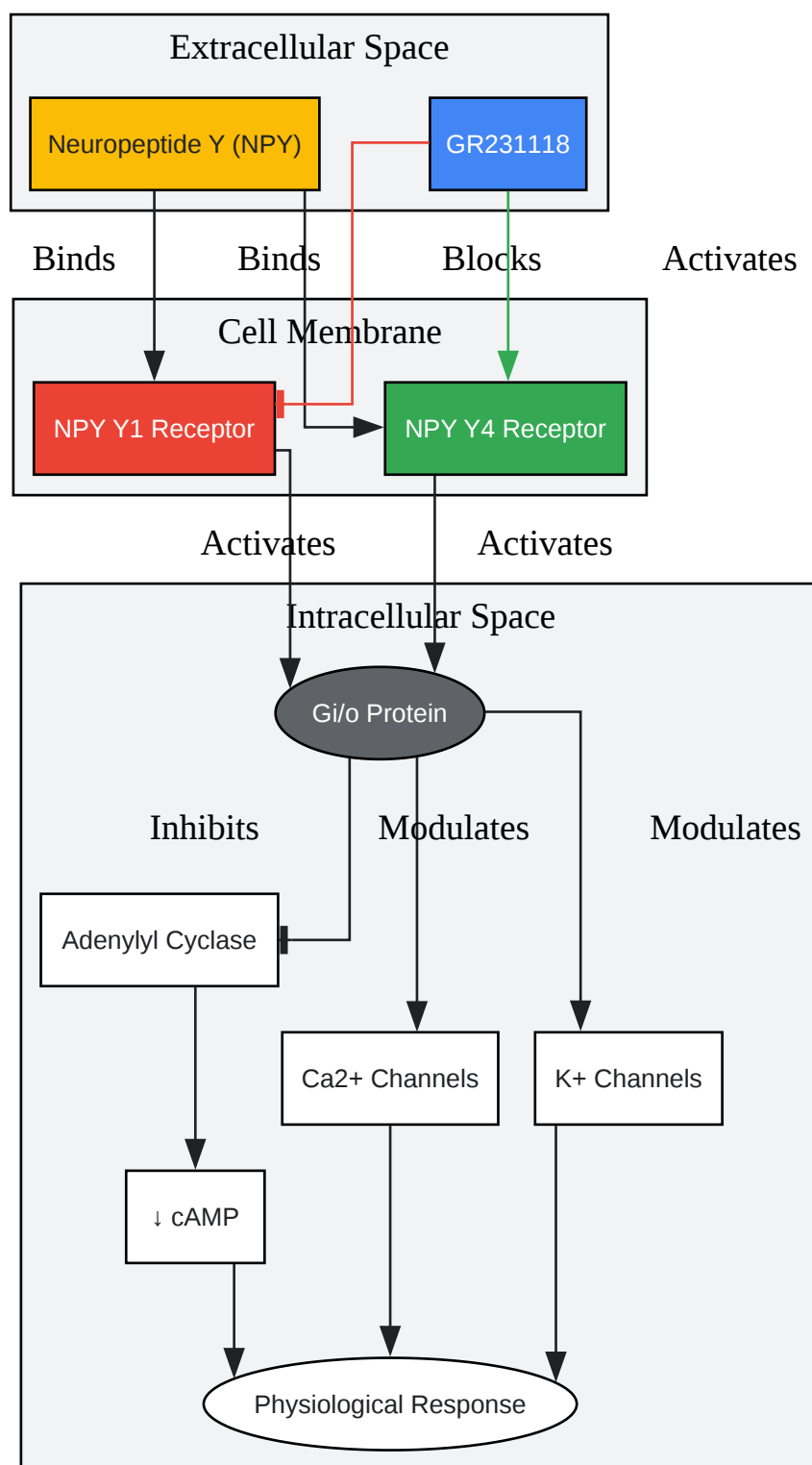
5. Experimental Procedure:

- Acclimatize mice to metabolic cages for at least 3 days prior to the experiment.
- Fast mice for 4 hours before drug administration.
- Randomly assign mice to treatment groups (vehicle and different doses of **GR231118**).
- Administer the assigned treatment via the desired route (e.g., intraperitoneal injection).
- Immediately after administration, provide a pre-weighed amount of food.
- Measure cumulative food intake at regular intervals (e.g., 1, 2, 4, and 24 hours) by weighing the remaining food.
- Monitor animal health and body weight throughout the experiment.

6. Data Analysis:

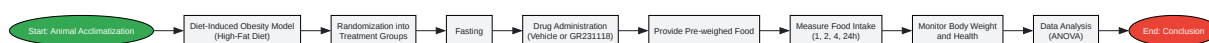
- Calculate the mean food intake and body weight change for each treatment group.
- Analyze the data using appropriate statistical methods (e.g., ANOVA followed by a post-hoc test) to determine significant differences between groups.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: **GR231118** Signaling Pathway.



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References

- 1. GR231118 (1229U91) and other analogues of the C-terminus of neuropeptide Y are potent neuropeptide Y Y1 receptor antagonists and neuropeptide Y Y4 receptor agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. embopress.org [embopress.org]
- 3. Pharmacological characterization and selectivity of the NPY antagonist GR231118 (1229U91) for different NPY receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [125I]-GR231118: a high affinity radioligand to investigate neuropeptide Y Y1 and Y4 receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Animal research: Reporting in vivo experiments: The ARRIVE guidelines - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Animal research: reporting in vivo experiments—The ARRIVE Guidelines - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Animal Research: Reporting In Vivo Experiments: The ARRIVE Guidelines - Guidance for the Description of Animal Research in Scientific Publications - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for In Vivo Animal Studies with GR231118]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b549500#gr231118-protocol-for-in-vivo-animal-studies]

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